

An In-depth Technical Guide to Tetramethylammonium Hydrogen Phthalate

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Compound of Interest

Compound Name: *Tetramethylammonium hydrogen phthalate*

Cat. No.: *B1600818*

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CAS Number: 79723-02-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetramethylammonium Hydrogen Phthalate**, a quaternary ammonium salt with applications in various scientific domains. This document collates available data on its physicochemical properties, synthesis, and potential applications, with a focus on providing actionable information for laboratory and research settings.

Chemical and Physical Properties

Tetramethylammonium hydrogen phthalate is a white crystalline solid.^[1] Its core structure consists of a tetramethylammonium cation and a hydrogen phthalate anion. The combination of a quaternary ammonium cation and a phthalate-derived anion imparts specific solubility and electrochemical characteristics to the compound.

Table 1: Physicochemical Properties of **Tetramethylammonium Hydrogen Phthalate**

Property	Value	Reference(s)
CAS Number	79723-02-7	[2]
Molecular Formula	C ₁₂ H ₁₇ NO ₄	[2]
Molecular Weight	239.27 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	148 - 150 °C	[1]
Solubility	Partly soluble in water	[3]
Purity	Commonly available as ≥99%	[4]

Synthesis and Preparation

While specific, detailed industrial synthesis protocols for **tetramethylammonium hydrogen phthalate** are proprietary, a general and adaptable laboratory-scale synthesis can be described based on established chemical principles for the formation of quaternary ammonium salts and their subsequent reaction with acidic compounds.[\[5\]](#) The synthesis can be conceptualized as a two-step process: the formation of a tetramethylammonium salt, followed by a salt metathesis reaction with a phthalate source.

A plausible synthetic route involves the reaction of trimethylamine with a methylating agent to form a tetramethylammonium halide, which then undergoes a reaction with potassium hydrogen phthalate.

Experimental Protocol: General Synthesis of a Quaternary Ammonium Carboxylate Salt

This protocol is a general representation and may require optimization for the specific synthesis of **tetramethylammonium hydrogen phthalate**.

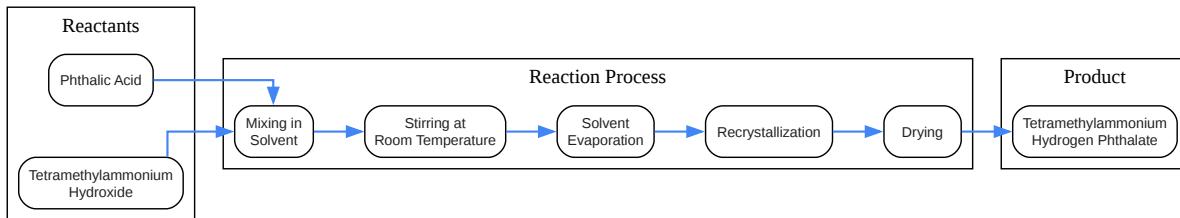
Materials:

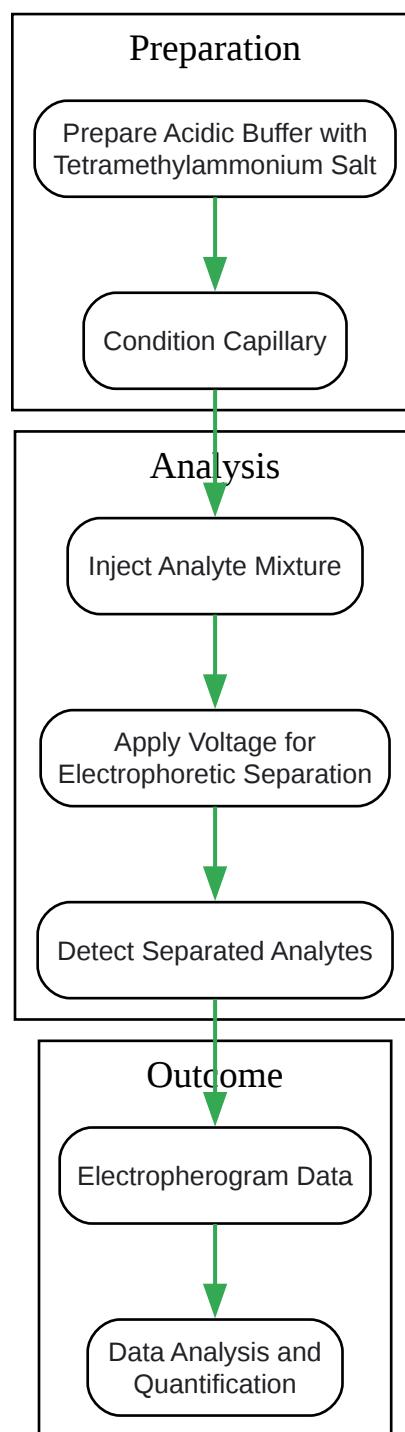
- Tetramethylammonium hydroxide solution
- Phthalic acid

- Methanol or another suitable solvent
- Deionized water

Procedure:

- Dissolve a stoichiometric amount of phthalic acid in methanol.
- In a separate vessel, dilute a stoichiometric equivalent of tetramethylammonium hydroxide solution with deionized water.
- Slowly add the tetramethylammonium hydroxide solution to the phthalic acid solution with constant stirring at room temperature.
- Continue stirring the reaction mixture for a predetermined period (e.g., 2-4 hours) to ensure complete reaction.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water mixture) to yield the final product.
- The purified **tetramethylammonium hydrogen phthalate** should be dried under vacuum.



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